

Side reactions of "Glycidyl caprylate" with biological macromolecules

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Compound of Interest

Compound Name: Glycidyl caprylate

Cat. No.: B113834

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Technical Support Center: Glycidyl Caprylate Interactions

Welcome to the technical support center for researchers working with **Glycidyl Caprylate**. This resource provides answers to frequently asked questions and troubleshooting guidance for experiments involving this compound and its potential side reactions with biological macromolecules.

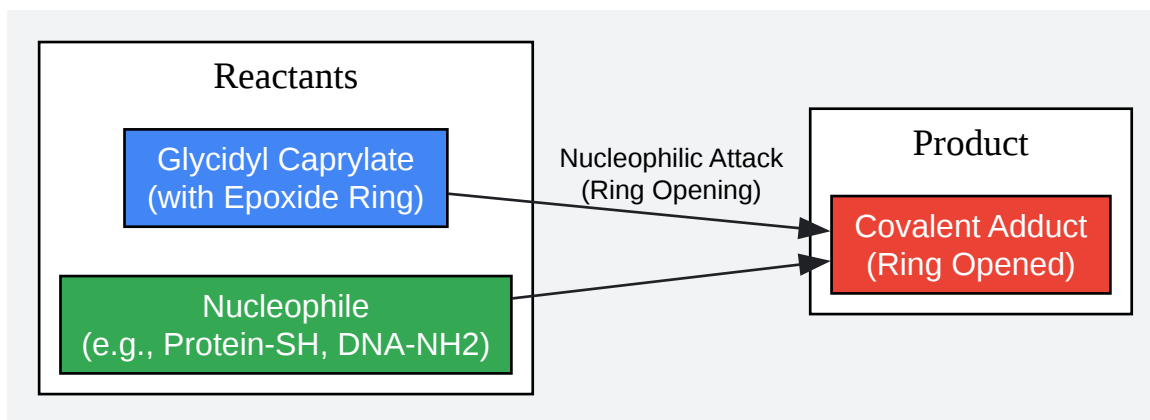
Frequently Asked Questions (FAQs)

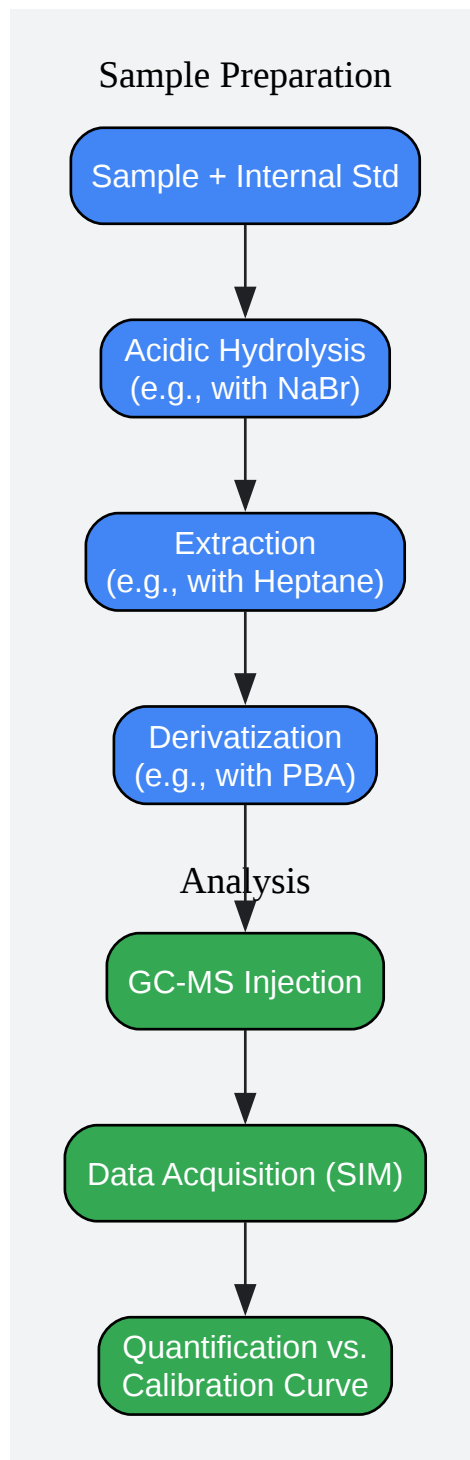
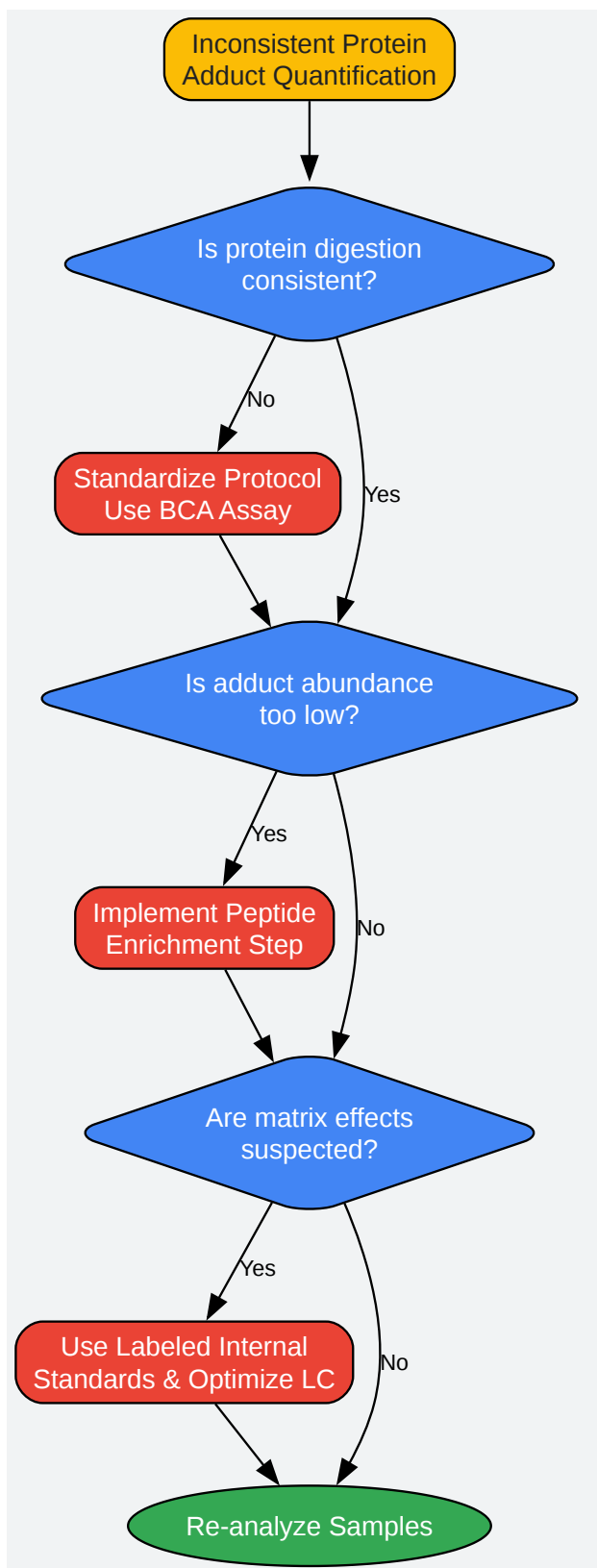
Q1: What is **Glycidyl Caprylate** and why are its side reactions with biological macromolecules a concern?

Glycidyl Caprylate (CAS 24412-91-7) is the ester of glycidol and caprylic acid.^[1] The key feature of this molecule is the glycidyl group, which contains a reactive epoxide ring. Epoxides are electrophilic and can react with nucleophilic groups present in biological macromolecules. This reactivity is a significant concern for researchers in drug development and toxicology because covalent modification of proteins and DNA can lead to altered biological function, cytotoxicity, and genotoxicity.^{[2][3]} Glycidol, a component of glycidyl esters, is classified as a probable human carcinogen (Group 2A) by the International Agency for Research on Cancer (IARC), primarily due to its ability to form DNA adducts.^{[4][5]}

Q2: What is the primary chemical mechanism for the reaction of **Glycidyl Caprylate** with macromolecules?

The primary mechanism is an epoxide ring-opening reaction, which is a type of nucleophilic addition. The highly strained three-membered epoxide ring is susceptible to attack by nucleophiles. In a biological context, common nucleophiles include the side chains of amino acids like cysteine (thiol group), lysine (amino group), and histidine (imidazole group), as well as nucleophilic sites on DNA bases.^{[6][7]} This reaction results in the formation of a stable covalent bond, creating a "glycidyl adduct" on the macromolecule.





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